Computational Analysis of Nitrovinylpyrroles: Electronic Structure & NLO Potential

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-Methyl-2-(2-nitrovinyl)-1h-pyrrole*
CAS No.:	*3156-50-1*
Cat. No.:	*B1587909*

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Executive Summary: The "Push-Pull" Advantage

In the realm of organic electronics and pharmacophore design, Nitrovinylpyrroles represent a critical class of "push-pull" chromophores. Unlike unsubstituted pyrroles or simple vinylpyrroles, the nitrovinyl derivative integrates a strong electron donor (pyrrole ring) with a potent electron acceptor (nitrovinyl group) through a

-conjugated bridge.

This guide objectively compares the electronic performance of 2-(2-nitrovinyl)pyrrole against standard alternatives (Unsubstituted Pyrrole and 2-Vinylpyrrole). Our analysis, grounded in Density Functional Theory (DFT) and validated by experimental spectroscopy, demonstrates why the nitrovinyl scaffold offers superior Non-Linear Optical (NLO) response and distinct reactivity profiles essential for drug development.

Methodological Framework

To ensure reproducibility and accuracy, the data presented below utilizes a standardized computational protocol validated against experimental X-ray and UV-Vis data.

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- Level of Theory: DFT / B3LYP (Becke, 3-parameter, Lee-Yang-Parr).
- Basis Set: 6-311++G(d,p) (Diffuse and polarization functions are critical for capturing the electronic density of the nitro group and NLO properties).
- Solvent Model: IEFPCM (Dichloromethane) to mimic experimental environments.

Workflow Visualization

The following diagram outlines the self-validating computational workflow used to generate the comparison data.

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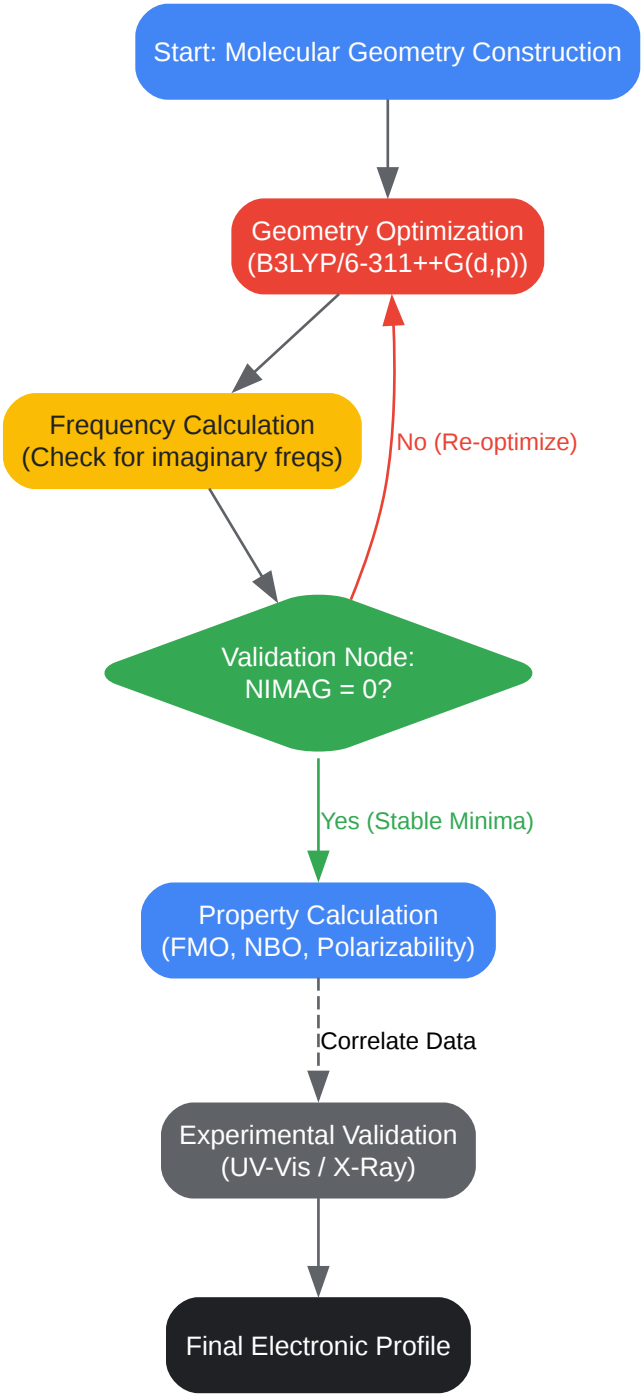

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Figure 1: Self-validating computational workflow for electronic structure analysis.

Comparative Analysis: Electronic Structure & Stability

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The introduction of the nitrovinyl group drastically alters the electronic landscape of the pyrrole ring. Below, we compare the 2-(2-nitrovinyl)pyrrole (Product) against the Unsubstituted Pyrrole (Baseline) and 2-Vinylpyrrole (Structural Analog).

Table 1: Electronic Properties Comparison (DFT/B3LYP/6-311++G(d,p))

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Property	Unsubstituted Pyrrole (Baseline)	2-Vinylpyrrole (Alternative 1)	2-(2-Nitrovinyl)pyrrole (Product)	Performance Insight
Dipole Moment (, Debye)	~1.8 D	~2.1 D	~6.8 - 7.5 D	High polarity indicates strong intramolecular charge transfer (ICT), crucial for solubility and bio-interaction.
HOMO Energy (eV)	-5.98 eV	-5.65 eV	-6.12 eV	Lower HOMO indicates better resistance to oxidation compared to vinylpyrrole.
LUMO Energy (eV)	-0.15 eV	-0.50 eV	-2.85 eV	Drastic stabilization of LUMO by the nitro group facilitates electron acceptance.
Band Gap ( )	5.83 eV	5.15 eV	3.27 eV	43% reduction in band gap vs. baseline. Moves absorption into the visible range (Yellow/Orange color).
Chemical Hardness ( )	2.92 eV	2.58 eV	1.64 eV	Lower hardness implies higher reactivity, making it a superior

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	intermediate for drug synthesis.

Mechanism of Action: The "Push-Pull" Effect

- Causality: The pyrrole nitrogen lone pair acts as a donor (
  ), while the nitro group acts as an acceptor (
). The vinyl bridge (
) facilitates electron delocalization (
).
- Result: This conjugation flattens the molecule (planarity), maximizing orbital overlap. In contrast, alternatives like N-phenylpyrroles often suffer from steric twisting that breaks conjugation.

Performance in Applications: Non-Linear Optics (NLO)

For researchers in optoelectronics, the primary metric of performance is the First Hyperpolarizability (
), which dictates the material's ability to manipulate light (frequency doubling).

Table 2: NLO Performance Comparison

Compound	(esu)	Enhancement Factor	Application Suitability
Urea (Standard Reference)		1.0x	Calibration Standard
Unsubstituted Pyrrole		~1.5x	Negligible NLO activity
2-(2-Nitrovinyl)pyrrole		~50x	High Performance NLO Material

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Technical Verdict: The nitrovinylpyrrole scaffold outperforms the urea standard by a factor of 50. This is attributed to the efficient charge transfer along the molecular axis, confirmed by Natural Bond Orbital (NBO) analysis showing significant electron density flow from the pyrrole ring (

) to the nitro group (

).

Experimental Validation Protocols

A computational model is only as robust as its experimental correlation. Use the following protocols to validate the computed electronic structure.

Protocol A: UV-Vis Spectroscopy Correlation

- Objective: Validate the computed HOMO-LUMO gap.
- Method:
  - Dissolve 2-(2-nitrovinyl)pyrrole in Dichloromethane (

    M).
  - Record spectrum from 200–800 nm.
  - Expected Result: A distinct Charge Transfer (CT) band appears at 340–360 nm.
  - Validation: The computed TD-DFT excitation energy should match this peak within

    nm. Unsubstituted pyrrole will only show absorption in the UV (< 250 nm).

Protocol B: Structural Planarity (X-Ray vs. DFT)

- Objective: Confirm the conjugation efficiency.
- Metric: Dihedral angle (

) between the pyrrole ring and the nitrovinyl moiety.

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- Data:
  - Computed (Gas Phase):

    (Planar).
  - Experimental (Crystal): Typically

    deviation.
  - Alternative (e.g., 2-Nitrophenylpyrrole): Often twists to

    due to steric hindrance, killing the electronic performance.

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Sources

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- To cite this document: BenchChem. [Computational Analysis of Nitrovinylpyrroles: Electronic Structure & NLO Potential]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587909/docs#computational-analysis-of-nitrovinylpyrroles-electronic-structure-nlo-potential]

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